

An In-depth Technical Guide to the Physicochemical Properties of Dimethyltin Dineodecanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyltin

Cat. No.: B1205294

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Introduction

Dimethyltin dineodecanoate (CAS Number: 68928-76-7) is an organotin compound that has garnered significant attention for its versatile applications, primarily as a highly effective heat stabilizer for polyvinyl chloride (PVC) and as a catalyst in the production of polyurethanes and silicones.^[1] Its efficacy in preventing thermal degradation in polymers and catalyzing polymerization reactions makes it a substance of interest in various industrial and research settings. This technical guide provides a comprehensive overview of the core physicochemical properties of **dimethyltin** dineodecanoate, detailed experimental protocols for their determination, and visualizations of its key functional pathways.

Physicochemical Properties

The fundamental physical and chemical characteristics of **dimethyltin** dineodecanoate are summarized in the tables below. These properties are crucial for understanding its behavior in various applications, ensuring safe handling, and for the development of new formulations.

Identification and General Properties

Property	Value	Reference
Chemical Name	Dimethyltin dineodecanoate	[1][2]
CAS Number	68928-76-7	[1][2][3][4]
Molecular Formula	C ₂₂ H ₄₄ O ₄ Sn or C ₂₄ H ₄₆ O ₄ Sn	[2][3][4][5]
Synonyms	Dimethylbis[(1-oxoneodecyl)oxy]-stannane, Dimethyldineodecanoatetin	[4][6][7]
Appearance	Light yellow to colorless liquid	[2][8]
Odor	Slight, characteristic	[2]

Note on Molecular Formula: Different sources provide slightly different molecular formulas, which may be due to the isomeric nature of the neodecanoate group.

Quantitative Physicochemical Data

Property	Value	Unit	Reference
Molecular Weight	~491.26 - 503.3	g/mol	[2][3][4]
Melting Point	-6	°C	[3][6][7][9]
Boiling Point	Decomposes before boiling; 265.6 (at 760 mmHg)	°C	[2][7][9]
Density	~1.1 - 1.14	g/cm ³	[2][3][6][7][9]
Flash Point	>150 (typically 153)	°C	[2][3][6][7][9]
Water Solubility	Practically insoluble (16.27 µg/L at 25°C)	µg/L	[2][7][9]
Solubility in Organic Solvents	Soluble in common plasticizers (e.g., phthalates, adipates)	-	[2]
Vapor Pressure	< 1 (at 20°C); 0.00263 (at 25°C)	mm Hg; mmHg	[7][8][9]
Refractive Index	1.470 (at 20°C)	-	[3][6][7][9]
Stability	Stable under normal conditions. Direct sunlight causes slow degradation.	-	[8]

Experimental Protocols for Physicochemical Property Determination

The following sections outline the standardized methodologies for determining the key physicochemical properties of liquid organotin compounds like **dimethyltin** dineodecanoate. These protocols are based on internationally recognized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Melting Point Determination (OECD Guideline 102)

The melting point of **dimethyltin** dineodecanoate, which is below room temperature, is more accurately described as a freezing point. The OECD Guideline 102 describes several methods for determining the melting/freezing point. For a substance like **dimethyltin** dineodecanoate, the freezing temperature method is appropriate.

Principle: A sample of the substance is cooled while being continuously stirred. The temperature is measured at regular intervals. The freezing point is the temperature that remains constant for a few readings, indicating the phase transition from liquid to solid.

Apparatus:

- Test tube for the sample
- Stirrer
- Calibrated thermometer or thermocouple
- Cooling bath

Procedure:

- Place the liquid sample of **dimethyltin** dineodecanoate into the test tube.
- Immerse the test tube in a cooling bath capable of reaching temperatures below the expected freezing point.
- Continuously stir the sample to ensure uniform temperature distribution and prevent supercooling.
- Record the temperature of the sample at regular intervals.
- Observe the temperature readings. The temperature at which the sample begins to solidify and the temperature remains constant for several readings is recorded as the freezing point.

Density Determination (OECD Guideline 109 / ASTM D1298)

The density of liquid substances can be determined using various methods outlined in OECD Guideline 109. A common and straightforward method for petroleum products and related substances is the hydrometer method, detailed in ASTM D1298.

Principle: A hydrometer, a weighted glass float, is placed in the liquid. It sinks to a depth that is dependent on the density of the liquid. The density is read directly from the calibrated stem of the hydrometer.

Apparatus:

- Glass hydrometer with a scale covering the expected density range of **dimethyltin** dineodecanoate.
- Hydrometer cylinder of clear glass.
- Calibrated thermometer.
- Constant temperature bath (optional, but recommended for precision).

Procedure:

- Bring the sample of **dimethyltin** dineodecanoate to a specified, constant temperature.
- Transfer the sample to a clean hydrometer cylinder.
- Gently lower the hydrometer into the sample and allow it to float freely, away from the walls of the cylinder.
- Once the hydrometer has settled and is stationary, read the density from the scale at the point where the surface of the liquid meets the stem of the hydrometer.
- Record the temperature of the sample.
- If the measurement was not made at a standard reference temperature, corrections can be applied using standard petroleum measurement tables.

Flash Point Determination (ASTM D92)

The flash point of a volatile material is the lowest temperature at which its vapors will ignite for a moment when an ignition source is passed over it. For high-boiling-point liquids like **dimethyltin** dineodecanoate, the Cleveland Open Cup (COC) method (ASTM D92) is suitable.

Principle: The sample is heated in an open brass cup at a controlled rate. A small test flame is passed horizontally across the center of the cup at specified temperature intervals. The flash point is the lowest temperature at which the vapors of the substance flash.

Apparatus:

- Cleveland Open Cup apparatus, consisting of a brass test cup, a heating plate, a test flame applicator, and a thermometer.
- Heat source.

Procedure:

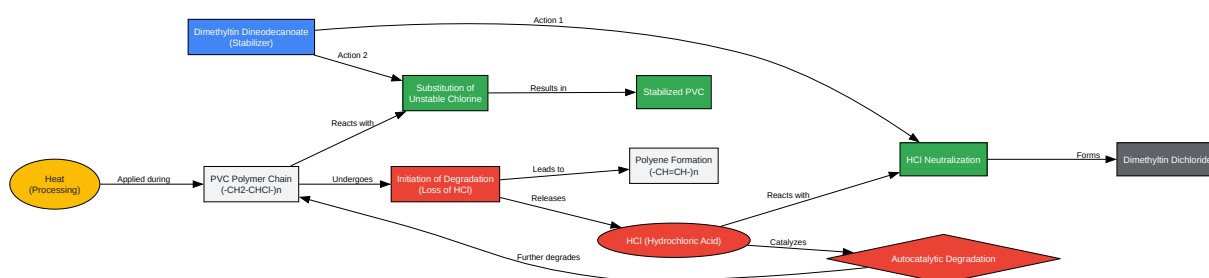
- Fill the Cleveland Open Cup with the **dimethyltin** dineodecanoate sample to the specified filling mark.
- Heat the sample at a controlled, steady rate. The rate of heating is reduced as the expected flash point is approached.
- At regular temperature intervals, pass the test flame across the top of the cup.
- The temperature at which a distinct flash is observed across the surface of the liquid is recorded as the flash point.
- Barometric pressure should be recorded and a correction applied to the observed flash point if necessary.

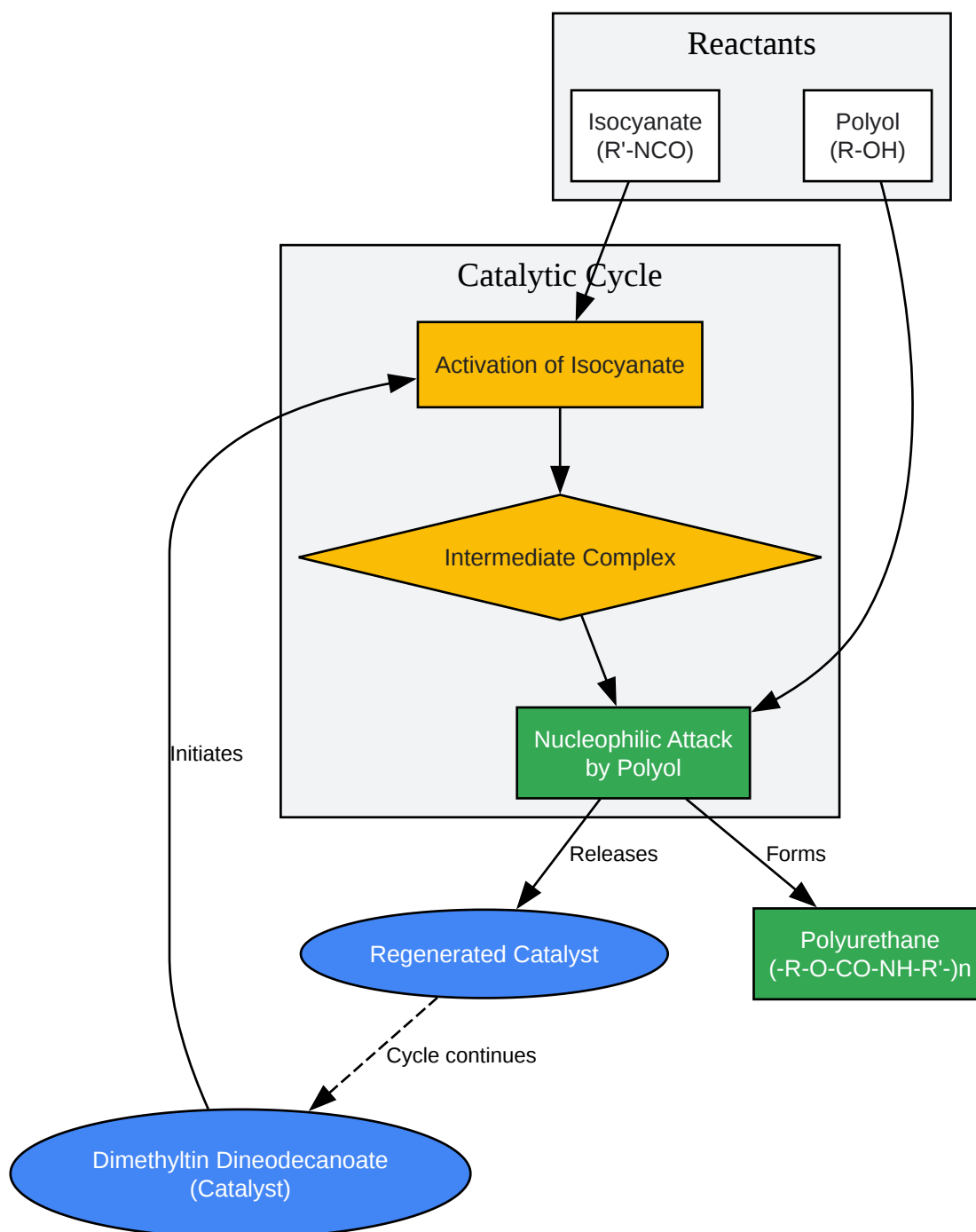
Signaling Pathways and Experimental Workflows

Dimethyltin dineodecanoate's primary functions as a PVC stabilizer and a polyurethane catalyst are based on specific chemical interactions. The following diagrams, generated using Graphviz (DOT language), illustrate these mechanisms.

PVC Thermal Degradation and Stabilization Pathway

The thermal degradation of PVC is a chain reaction involving the release of hydrochloric acid (HCl). **Dimethyltin** dineodecanoate acts as a stabilizer by neutralizing the released HCl and replacing unstable chlorine atoms in the polymer chain.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Dimethyltin Dineodecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205294#physicochemical-properties-of-dimethyltin-dineodecanoate]

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